

Application Note: Solubility & Handling of 4-Chloro-2-(2-phenoxyacetamido)benzoic acid

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Compound of Interest

Compound Name: 4-Chloro-2-(2-phenoxyacetamido)benzoic acid

CAS No.: 69764-05-2

Cat. No.: B2620489

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Executive Summary

4-Chloro-2-(2-phenoxyacetamido)benzoic acid is a lipophilic benzoic acid derivative often utilized in drug discovery as a scaffold for ion channel modulation (e.g., TMEM206 inhibition) and anti-inflammatory research.^[1] While highly soluble in organic solvents like Dimethyl Sulfoxide (DMSO), its application in biological assays is frequently limited by poor aqueous solubility and pH-dependent precipitation.^[1]

This guide provides a standardized protocol for preparing high-stability stock solutions and executing precipitation-free dilutions in aqueous media.^[1]

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5]}

Parameter	Data	Notes
Chemical Name	4-Chloro-2-(2-phenoxyacetamido)benzoic acid	
CAS Number	69764-05-2	
Molecular Weight	305.71 g/mol	
Molecular Formula	C ₁₅ H ₁₂ ClNO ₄	
Predicted LogP	-3.5 - 4.0	Lipophilic; prone to aggregation in water.[1]
pKa (Acidic)	-4.0 - 4.5	Carboxylic acid moiety.[1]
Solubility (DMSO)	High (>50 mM)	Recommended solvent for stock prep.[1]
Solubility (Water)	Low (<100 μM at pH 7)	Solubility increases significantly at pH > 7.5 due to ionization.[1]

Critical Solubility Mechanisms

Understanding the causality behind solubility is vital for experimental success:

- **DMSO Dissolution:** The polar aprotic nature of DMSO disrupts the intermolecular hydrogen bonding of the amide and carboxylic acid groups, allowing for high-concentration stocks (up to 100 mM).
- **Aqueous Precipitation (The "Crash-Out" Effect):** Upon dilution into aqueous buffers (PBS, Media), the hydrophobic phenoxy and chloro-phenyl rings drive aggregation.[1] This is exacerbated at acidic pH (pH < 5) where the carboxylic acid is protonated (neutral) and least soluble.[1]
 - **Key Insight:** Always maintain pH > 7.4 in final assay buffers to ensure the molecule exists in its ionized (more soluble) carboxylate form.[1]

Protocol A: Preparation of 50 mM DMSO Stock Solution

Objective: Create a stable, anhydrous stock solution for long-term storage.

Materials

- Compound: **4-Chloro-2-(2-phenoxyacetamido)benzoic acid** (Solid)[1]
- Solvent: Anhydrous DMSO (Grade: Cell Culture Tested, ≥99.9%)[1]
- Vessel: Amber glass vial (to protect from light) with Teflon-lined cap.[1]

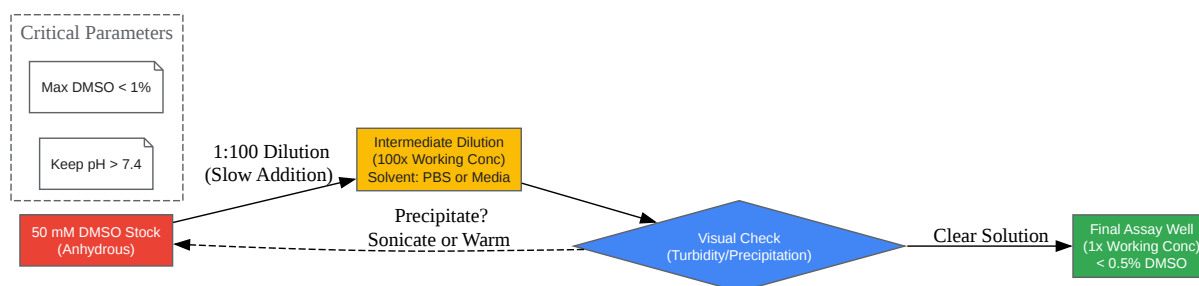
Procedure

- Calculate Mass: Determine the mass required for a 50 mM solution.
 - Formula: $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{MW (g/mol)}$ [1][2]
 - Example: To make 1 mL of 50 mM stock: $50 \times 1 \times 0.30571 = 15.28 \text{ mg}$
- Weighing: Accurately weigh ~15.3 mg of powder into the amber vial. Record the exact mass.
- Volume Adjustment: Calculate the exact volume of DMSO needed based on the recorded mass to achieve exactly 50 mM.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass in mg} / \text{MW}) / \text{Concentration (M)} \times 1000$ [1]
- Dissolution: Add the calculated volume of anhydrous DMSO.
- Mixing: Vortex for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
 - Quality Check: Solution must be optically clear. Any turbidity indicates incomplete dissolution.
- Storage: Aliquot into small volumes (e.g., 50 μL) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol B: Aqueous Dilution for Biological Assays

Objective: Dilute DMSO stock into culture media/buffer without precipitation.[3]

Workflow Diagram (DOT)



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Caption: Step-wise dilution workflow to minimize "crash-out" precipitation events.

Step-by-Step Dilution Strategy

- Thaw: Thaw DMSO stock at Room Temperature (RT). Vortex to ensure homogeneity.[4]
- Intermediate Dilution (Optional but Recommended):
 - Prepare a 10x or 100x intermediate solution in culture media.
 - Technique: Add DMSO stock dropwise to the media while vortexing. Do not add media to the DMSO stock, as the high local concentration of water can trigger instant precipitation.
- Final Dilution: Dilute the intermediate solution to the final working concentration (e.g., 10 μ M, 30 μ M).
- Validation: Inspect the tube against a dark background. If the solution looks "milky" or has visible specks, the compound has precipitated.

- Remedy: Warm to 37°C or lower the starting concentration.

Troubleshooting & Self-Validation

Issue	Probable Cause	Corrective Action
Solution turns cloudy upon adding water	"Crash-out" due to hydrophobicity.[1]	Increase dilution factor; use a carrier protein (e.g., 0.1% BSA) in the buffer to sequester the lipophile.[1]
DMSO Stock freezes at 4°C	Normal behavior (DMSO freezes at 19°C).[1]	Thaw completely at RT before use. Do not pipette frozen slurry.
Yellowing of Stock Solution	Oxidation or photo-degradation.[1]	Discard. Always store in amber vials and purge with nitrogen if possible.

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